

# Benzyltriethylammonium chloride material safety data sheet (MSDS) information

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## Compound of Interest

Compound Name: *Benzyltriethylammonium chloride*

Cat. No.: *B1666795*

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## Benzyltriethylammonium Chloride: Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **Benzyltriethylammonium chloride** (BTEAC). It includes a summary of safety data, troubleshooting guides for common experimental issues, and detailed protocols.

## Material Safety Data Sheet (MSDS) at a Glance

For your safety and successful experimentation, please review the following key safety information for **Benzyltriethylammonium chloride**.

## Quantitative Safety Data

| Property                        | Value                               | Reference |
|---------------------------------|-------------------------------------|-----------|
| Molecular Formula               | C <sub>13</sub> H <sub>22</sub> ClN | [1]       |
| Molecular Weight                | 227.77 g/mol                        | [2]       |
| Melting Point                   | 190-192 °C (decomposes)             | [3][4]    |
| Flash Point                     | >100°C                              | [5]       |
| Water Solubility                | 700 g/L at 20 °C                    | [4]       |
| Acute Oral Toxicity (LD50, Rat) | 2219 mg/kg                          | [6]       |

## Hazard Identification and Precautionary Measures

| Hazard Statement  | Description                      | Precautionary Statement                                   |
|---|----------------------------------|---|
| H315  | Causes skin irritation           | P264: Wash skin thoroughly after handling.[7]             |
| P280: Wear protective gloves.[7]  |                                  |   |
| P302 + P352: IF ON SKIN: Wash with plenty of water.[7]  |                                  |   |
| P332 + P313: If skin irritation occurs: Get medical advice/attention.   |                                  |   |
| H319  | Causes serious eye irritation    | P280: Wear eye protection/face protection.[7]             |
| P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7] |                                  |   |
| P337 + P313: If eye irritation persists: Get medical advice/attention.  |                                  |   |
| H335  | May cause respiratory irritation | P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[7] |
| P271: Use only outdoors or in a well-ventilated area.[7]  |                                  |   |
| P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.   |                                  |   |

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P312: Call a POISON  
CENTER/doctor if you feel  
unwell.

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## Troubleshooting Guides & FAQs

This section addresses common issues and questions that may arise during the use of **Benzyltriethylammonium chloride** in a laboratory setting.

### Frequently Asked Questions (FAQs)

Q1: How should I properly store **Benzyltriethylammonium chloride**?

A1: Store **Benzyltriethylammonium chloride** in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[4][8] The container should be kept tightly closed to prevent moisture absorption, as the compound is hygroscopic.[5]

Q2: What are the appropriate solvents for dissolving **Benzyltriethylammonium chloride**?

A2: **Benzyltriethylammonium chloride** is highly soluble in water and other polar solvents like ethanol, methanol, and acetone.[9] Its solubility in nonpolar organic solvents is limited, which is a key feature of its function as a phase transfer catalyst.[2]

Q3: Can **Benzyltriethylammonium chloride** be used in pharmaceutical manufacturing?

A3: Yes, it is frequently used as a phase transfer catalyst to improve reaction efficiency in the synthesis of pharmaceutical intermediates and active pharmaceutical ingredients (APIs).[2][8]

Q4: What is the typical catalytic amount of **Benzyltriethylammonium chloride** to use in a reaction?

A4: Typically, 1–5 mol% of **Benzyltriethylammonium chloride** relative to the limiting reagent is sufficient for many phase transfer catalysis reactions.[2] However, the optimal amount may vary depending on the specific reaction and should be determined experimentally.

Q5: Is **Benzyltriethylammonium chloride** hazardous to handle?

A5: Yes, it can be harmful if swallowed or inhaled and causes skin and serious eye irritation.[2]  
It is essential to wear appropriate personal protective equipment (PPE), including gloves and safety goggles, when handling this compound.[8]

## Troubleshooting Common Experimental Issues

Issue 1: Low reaction yield or slow reaction rate.

- Possible Cause: Inefficient phase transfer.
- Troubleshooting Steps:
  - Increase Agitation: Ensure vigorous stirring to maximize the interfacial area between the aqueous and organic phases.
  - Optimize Catalyst Concentration: While typically used in catalytic amounts, the concentration of **Benzyltriethylammonium chloride** can be adjusted. Try incrementally increasing the catalyst loading.
  - Solvent Selection: The choice of the organic solvent can significantly impact the reaction. Consider a solvent that has minimal solubility for the catalyst but allows for good solubility of the organic reactant.
  - Check for Impurities: Impurities in the reactants or solvent can interfere with the catalyst. Ensure the purity of all components.

Issue 2: Difficulty in separating the product from the catalyst.

- Possible Cause: The catalyst has some solubility in the organic phase.
- Troubleshooting Steps:
  - Aqueous Wash: After the reaction is complete, wash the organic layer with water or brine. Since **Benzyltriethylammonium chloride** is highly soluble in water, this should effectively remove the catalyst.
  - Silica Gel Chromatography: If aqueous extraction is insufficient, the catalyst can often be removed by column chromatography on silica gel.

Issue 3: Unexpected side products are formed.

- Possible Cause: The reaction conditions are too harsh, leading to the degradation of the catalyst or reactants.
- Troubleshooting Steps:
  - Lower Reaction Temperature: **Benzyltriethylammonium chloride** is stable up to 135 °C. [\[10\]](#) If the reaction is run at a higher temperature, consider lowering it to prevent decomposition.
  - pH Control: The stability of the reactants and the catalyst can be pH-dependent. Ensure the pH of the aqueous phase is appropriate for the reaction.
  - Inert Atmosphere: If your reactants are sensitive to oxidation, running the reaction under an inert atmosphere (e.g., nitrogen or argon) can prevent the formation of oxidative side products.

## Experimental Protocols

### Detailed Methodology: Williamson Ether Synthesis using Benzyltriethylammonium Chloride as a Phase Transfer Catalyst

This protocol describes the synthesis of benzyl phenyl ether from phenol and benzyl chloride, a classic example of a reaction facilitated by phase transfer catalysis.

Materials:

- Phenol
- Benzyl chloride
- Sodium hydroxide (NaOH)
- **Benzyltriethylammonium chloride** (BTEAC)
- Toluene

- Deionized water
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask equipped with a magnetic stirrer and reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

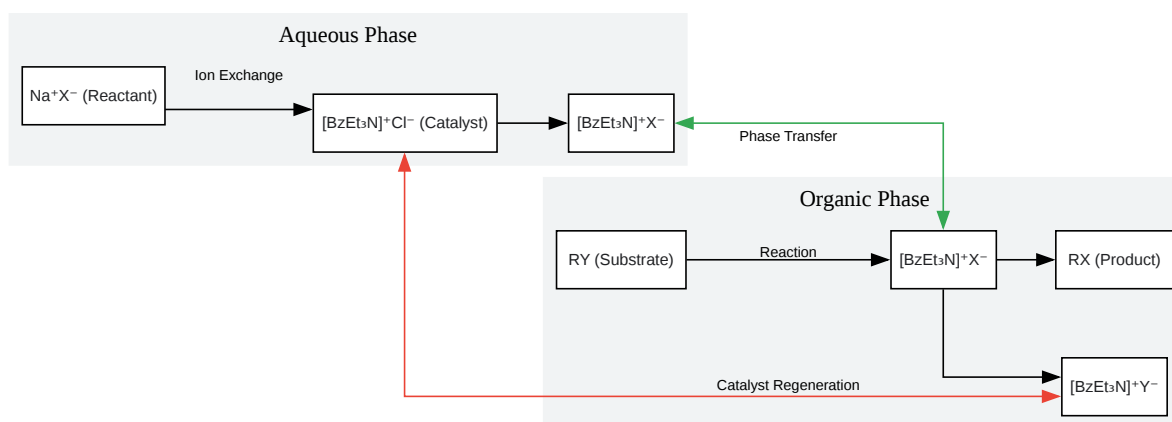
- **Reaction Setup:** In a 250 mL round-bottom flask, dissolve phenol (e.g., 9.4 g, 0.1 mol) and **Benzyltriethylammonium chloride** (e.g., 0.23 g, 0.001 mol, 1 mol%) in 50 mL of toluene.
- **Aqueous Phase Preparation:** In a separate beaker, dissolve sodium hydroxide (e.g., 6.0 g, 0.15 mol) in 50 mL of deionized water.
- **Reaction Initiation:** Add the aqueous NaOH solution to the toluene solution in the round-bottom flask. Stir the two-phase mixture vigorously.
- **Addition of Alkylating Agent:** Slowly add benzyl chloride (e.g., 12.65 g, 0.1 mol) to the reaction mixture dropwise over 15 minutes.
- **Reaction Conditions:** Heat the mixture to 60-70°C and maintain vigorous stirring for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Workup:**
  - After the reaction is complete, cool the mixture to room temperature.
  - Transfer the mixture to a separatory funnel and allow the layers to separate.
  - Remove the aqueous layer.
  - Wash the organic layer with 2 x 50 mL of deionized water, followed by 1 x 50 mL of brine.
- **Drying and Solvent Removal:**

- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent.
- Remove the toluene using a rotary evaporator to obtain the crude product.
- Purification: The crude benzyl phenyl ether can be purified by vacuum distillation or column chromatography on silica gel.

## Visualizations

### Diagrams of Key Processes

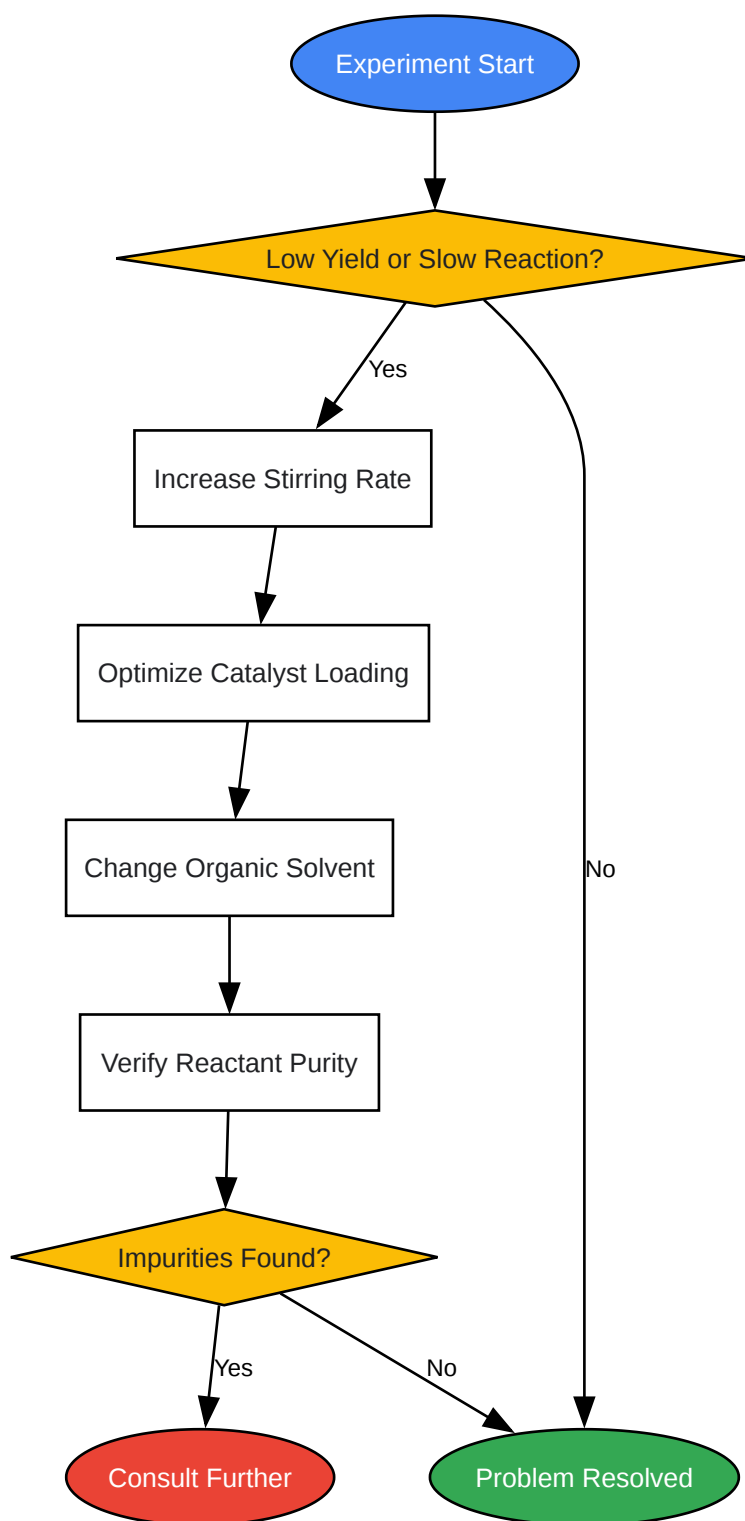
The following diagrams illustrate the mechanism of phase transfer catalysis and provide a logical workflow for troubleshooting common experimental issues.



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Caption: Mechanism of **Benzyltriethylammonium Chloride** in Phase Transfer Catalysis.





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Caption: Troubleshooting Workflow for Low Reaction Yield.

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